

Personal protective equipment for handling 5-Acetoxyethyl-2-furancarboxylic acid

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Compound of Interest

Compound Name: 5-Acetoxyethyl-2-furancarboxylic acid

Cat. No.: B017060

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As a Senior Application Scientist, this guide provides comprehensive, actionable safety protocols for handling **5-Acetoxyethyl-2-furancarboxylic acid**. Our goal is to empower you with the knowledge to manage this chemical safely, moving beyond mere compliance to foster a culture of proactive safety in your laboratory.

Understanding the Compound: A Proactive Risk Assessment

5-Acetoxyethyl-2-furancarboxylic acid (CAS No. 90345-66-7) is a solid organic compound belonging to the furan and carboxylic acid families.^[1] Before any handling, a thorough understanding of its potential hazards is critical. This is not just a procedural step; it is the foundation of a safe experimental workflow. The primary risks associated with this compound are irritation to the skin, eyes, and respiratory system, and it is harmful if ingested.^[2]

While this specific compound does not have extensive unique hazard data, its structural similarity to other furans and carboxylic acids informs our safety recommendations. Furan derivatives, for instance, can be toxic and may have the potential to form explosive peroxides upon exposure to air and light.^{[3][4]} Carboxylic acids are known irritants.^[5] Therefore, our protocol is built on a conservative assessment of these combined risks.

Hazard Identification Summary

The following table summarizes the known hazards based on available Safety Data Sheets (SDS).[\[2\]](#)

| Hazard Category | GHS Hazard Statement | GHS Pictogram | Recommended Precautionary Action |
|------------------------|--|--------------------------|--|
| Acute Oral Toxicity | H302: Harmful if swallowed | GHS07 (Exclamation Mark) | P270: Do not eat, drink or smoke when using this product. P301+P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor. [2] |
| Skin Irritation | H315: Causes skin irritation | GHS07 (Exclamation Mark) | P280: Wear protective gloves. P302+P352: IF ON SKIN: Wash with plenty of water and soap. [2] |
| Eye Irritation | H319: Causes serious eye irritation | GHS07 (Exclamation Mark) | P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. [2] |
| Respiratory Irritation | H335: May cause respiratory irritation | GHS07 (Exclamation Mark) | P261: Avoid breathing dust. P271: Use only outdoors or in a well-ventilated area. [2] [6] |

Core Directive: Your Personal Protective Equipment (PPE) Ensemble

The selection of PPE is your primary defense against exposure. Each component is chosen to mitigate a specific hazard identified in our risk assessment. Adherence to this ensemble is mandatory for all personnel handling the compound.

- Eye and Face Protection:

- Requirement: Chemical splash goggles conforming to ANSI Z87.1 or EN 166 standards are the minimum requirement.[6][7]
- Causality: The compound is a serious eye irritant.[2] Goggles provide a complete seal around the eyes, protecting against splashes of solutions or accidental projection of the solid powder.
- Enhanced Protection: For procedures with a higher risk of splashing (e.g., transferring large quantities or working with solutions under pressure), a face shield must be worn in addition to safety goggles.[5]

- Hand Protection:

- Requirement: Chemical-resistant nitrile or butyl rubber gloves are required.[5][8]
- Causality: The compound causes skin irritation.[2] Nitrile gloves offer robust protection against a wide range of chemicals, including carboxylic acids, and are suitable for preventing incidental contact. Always inspect gloves for tears or pinholes before use. Contaminated gloves must be changed immediately.[7]

- Body Protection:

- Requirement: A fully buttoned, long-sleeved laboratory coat is mandatory.[7][8]
- Causality: This prevents contact of the chemical with your skin and personal clothing. For handling larger quantities (>100g) or where significant contamination is possible, a chemical-resistant apron should be worn over the lab coat. Fully enclosed shoes, preferably made of a chemical-resistant material, are also required.[7]

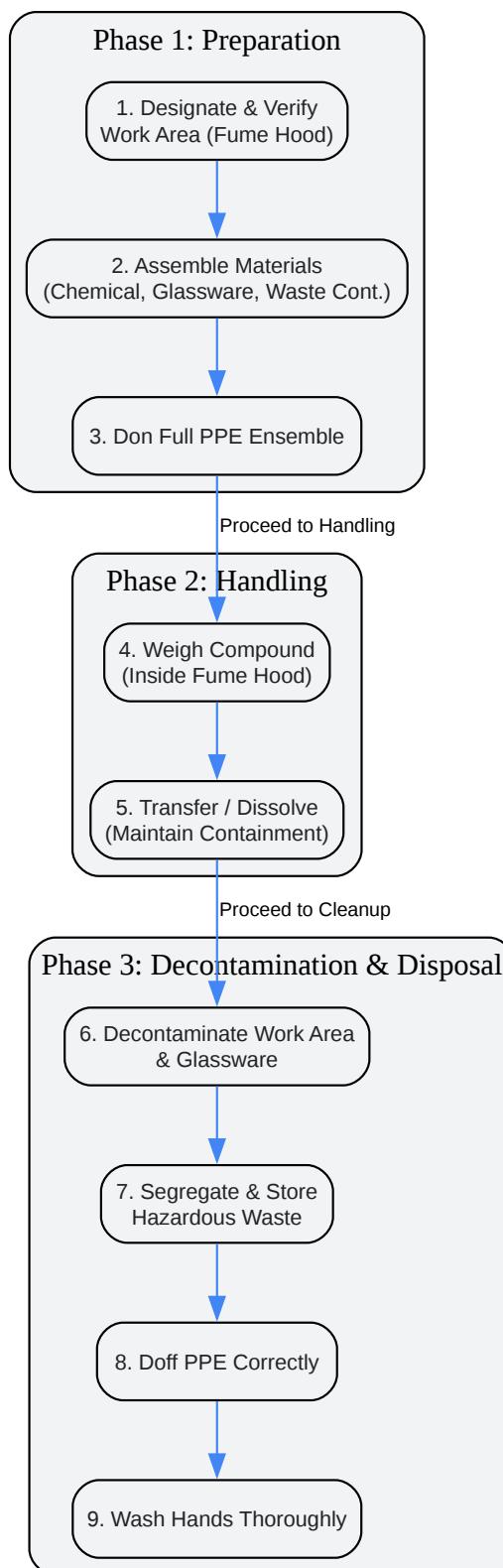
- Respiratory Protection:

- Requirement: All handling of the solid compound that may generate dust (e.g., weighing, transferring) must be performed within a certified chemical fume hood.[7][9]
- Causality: The compound is known to cause respiratory irritation.[2] Engineering controls like a fume hood are the most effective way to prevent inhalation of airborne particles. If a fume hood is not available or its performance is questionable, a NIOSH-approved respirator with an appropriate particulate filter (e.g., N95) may be required after a formal exposure assessment.[5]

Operational Protocol: From Preparation to Disposal

A safe outcome is determined by a rigorous, step-by-step process. The following workflow is designed to be a self-validating system, minimizing risk at each stage.

Chemical Handling Workflow

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Caption: Workflow for handling **5-Acetoxyethyl-2-furancarboxylic acid**.

Step-by-Step Methodologies

1. Pre-Handling & Preparation:

- Verify Engineering Controls: Confirm that the chemical fume hood has a current certification and is functioning correctly (check airflow monitor).
- Assemble Materials: Before bringing the chemical into the hood, gather all necessary equipment: spatulas, weigh boats, glassware, and a designated, clearly labeled hazardous waste container.[\[7\]](#)
- Don PPE: Put on your lab coat, safety goggles, and gloves as the final step before handling the chemical container.

2. Handling the Compound:

- Weighing: Carefully weigh the desired amount of the solid compound inside the fume hood. Use a weigh boat or paper to contain any dust.[\[7\]](#) Avoid creating dust clouds.
- Transfers and Dissolution: Keep all containers as far back in the fume hood as practical. When dissolving, add the solid to the solvent slowly to avoid splashing.

3. Post-Handling & Decontamination:

- Area Decontamination: After handling is complete, decontaminate the work surface within the fume hood using an appropriate solvent and then wash with soap and water.[\[8\]](#)
- Doffing PPE: To prevent cross-contamination, remove PPE in the correct order: first gloves, then the lab coat (turning it inside out), and finally eye protection.[\[7\]](#)
- Hygiene: Wash your hands thoroughly with soap and water after removing PPE, even if you believe no contact occurred.[\[2\]](#)

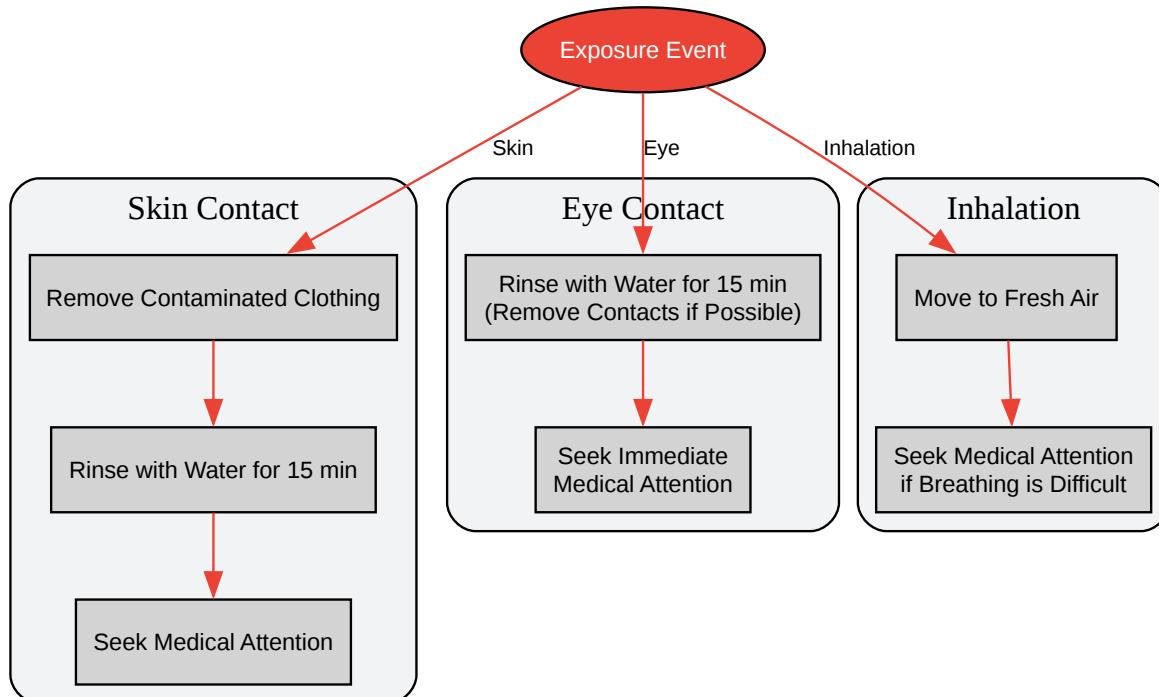
Disposal and Emergency Plans

Waste Disposal Plan: All materials contaminated with **5-Acetoxyethyl-2-furancarboxylic acid** must be treated as hazardous waste.

- Solid Waste: Place all contaminated disposables (e.g., gloves, weigh paper, paper towels) into a dedicated, sealed, and clearly labeled hazardous waste container.[\[7\]](#)[\[10\]](#)
- Unused Compound: The original container with any residual compound must be disposed of as hazardous chemical waste. Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health & Safety (EHS) department.[\[3\]](#)

- Prohibition: NEVER dispose of this chemical or its contaminated materials in the regular trash or down the drain.[\[3\]](#)[\[8\]](#) Arrange for pickup and disposal through your institution's EHS office or a licensed contractor.[\[10\]](#)

Emergency Response Protocol



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